

# Environmental fate and degradation of THPS

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## Compound of Interest

Compound Name: *Tetrakis(hydroxymethyl)phosphonium*

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An In-depth Technical Guide on the Environmental Fate and Degradation of **Tetrakis(hydroxymethyl)phosphonium Sulfate (THPS)**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetrakis(hydroxymethyl)phosphonium** sulfate (THPS) is a broad-spectrum biocide utilized across various industries, including oil and gas, water treatment, and as a flame retardant for textiles.[1] Its efficacy against bacteria, algae, and fungi is well-documented.[2] Given its widespread application, a thorough understanding of its environmental fate and degradation is critical for assessing its ecological impact and ensuring its safe use. This guide provides a comprehensive overview of the environmental behavior of THPS, its degradation pathways, and the methodologies used to study these processes.

## Chemical Identity and Physicochemical Properties

THPS is a quaternary phosphonium salt.[1] In aqueous solutions, THPS dissociates, and an equilibrium is established with its component ions and tris(hydroxymethyl)phosphine (THP).[3]  
[4]

Table 1: Physicochemical Properties of THPS

Property	Value	Reference
CAS RN	55566-30-8	[5]
Molecular Formula	C <sub>8</sub> H <sub>24</sub> O <sub>12</sub> P <sub>2</sub> S	
Molecular Weight	406.28 g/mol	[5]
Water Solubility	37,700 g/L @ 21°C	[5]
Vapor Pressure	Negligible	[5]
Log K <sub>ow</sub> (Partition Coefficient)	-9.8 (calculated)	[5]

## Environmental Fate

The environmental fate of THPS is characterized by its rapid degradation and low potential for bioaccumulation.[2][6]

- **Persistence and Bioaccumulation:** THPS is not considered persistent in the environment. Its low octanol-water partition coefficient (Log K<sub>ow</sub> = -9.8) indicates a very low potential for bioaccumulation.[5]
- **Soil Mobility:** With a low to moderate potential for adsorption to soil and sediment, THPS is expected to be mobile to moderately mobile in soil.[5]
- **Volatilization:** Volatilization from water or soil surfaces is not an important environmental fate process due to its negligible vapor pressure and low Henry's Law constant.[5]

## Degradation Pathways

THPS undergoes degradation through both abiotic and biotic pathways. The primary degradation products are tris(hydroxymethyl)phosphine oxide (THPO) and bis(hydroxymethyl)phosphonic acid (BMPA), which are considered less toxic than the parent compound.[2][5][7]

## Abiotic Degradation

Abiotic degradation of THPS is driven by hydrolysis, oxidation, and photolysis.[6][8]

- **Hydrolysis:** Hydrolysis is a significant degradation pathway for THPS, and its rate is highly dependent on pH.[5] The molecule is more stable in acidic conditions and degrades more rapidly in neutral to alkaline environments.[9]
- **Oxidation:** THPS is a reducing agent and can be oxidized by substances in the environment, leading to the formation of THPO.[1]
- **Photodegradation:** Exposure to UV light can also contribute to the degradation of THPS, converting it to THPO.[7]

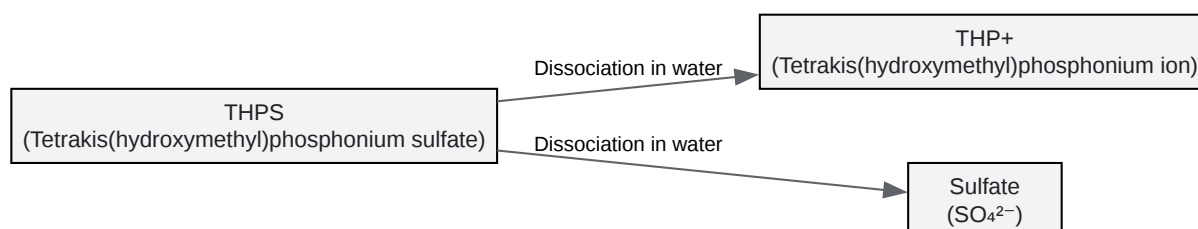
## Biotic Degradation

THPS is inherently biodegradable, meaning it can be broken down by microorganisms.[5] Several studies have demonstrated its degradation in both aerobic and anaerobic conditions.[5]

- **Aerobic Degradation:** In the presence of oxygen, microorganisms can metabolize THPS. Studies have shown that a significant portion of radiolabeled THPS is converted to carbon dioxide (CO<sub>2</sub>) within a short period.[5] Under aerobic conditions, the degradation of the active component, THP+, is thought to produce THPO and formaldehyde.[3]
- **Anaerobic Degradation:** Under anaerobic conditions, THPS also undergoes biodegradation, with the formation of THPO and BMPA.[5] In these conditions, the degradation of THP+ may lead to the formation of methanol.[3]

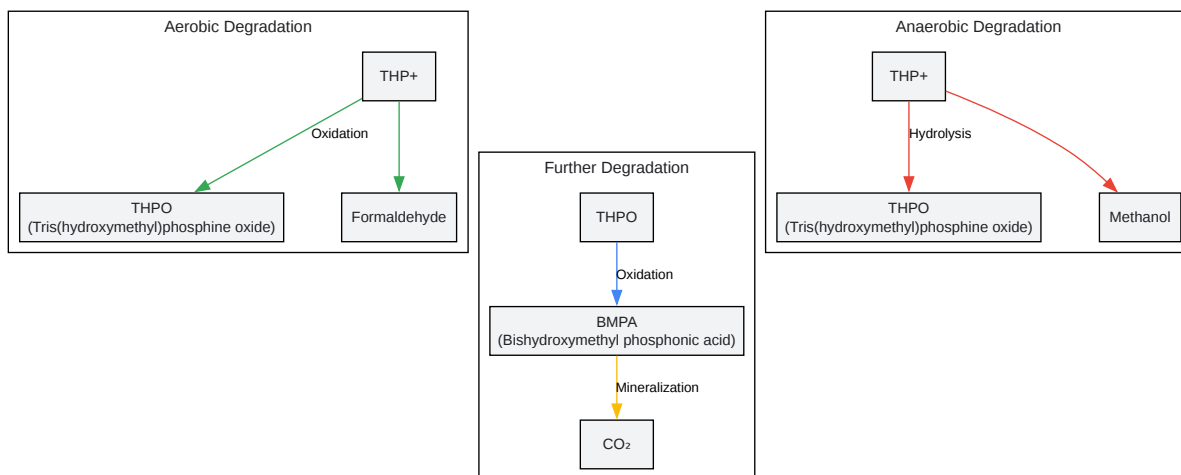
## Degradation Pathway Diagrams

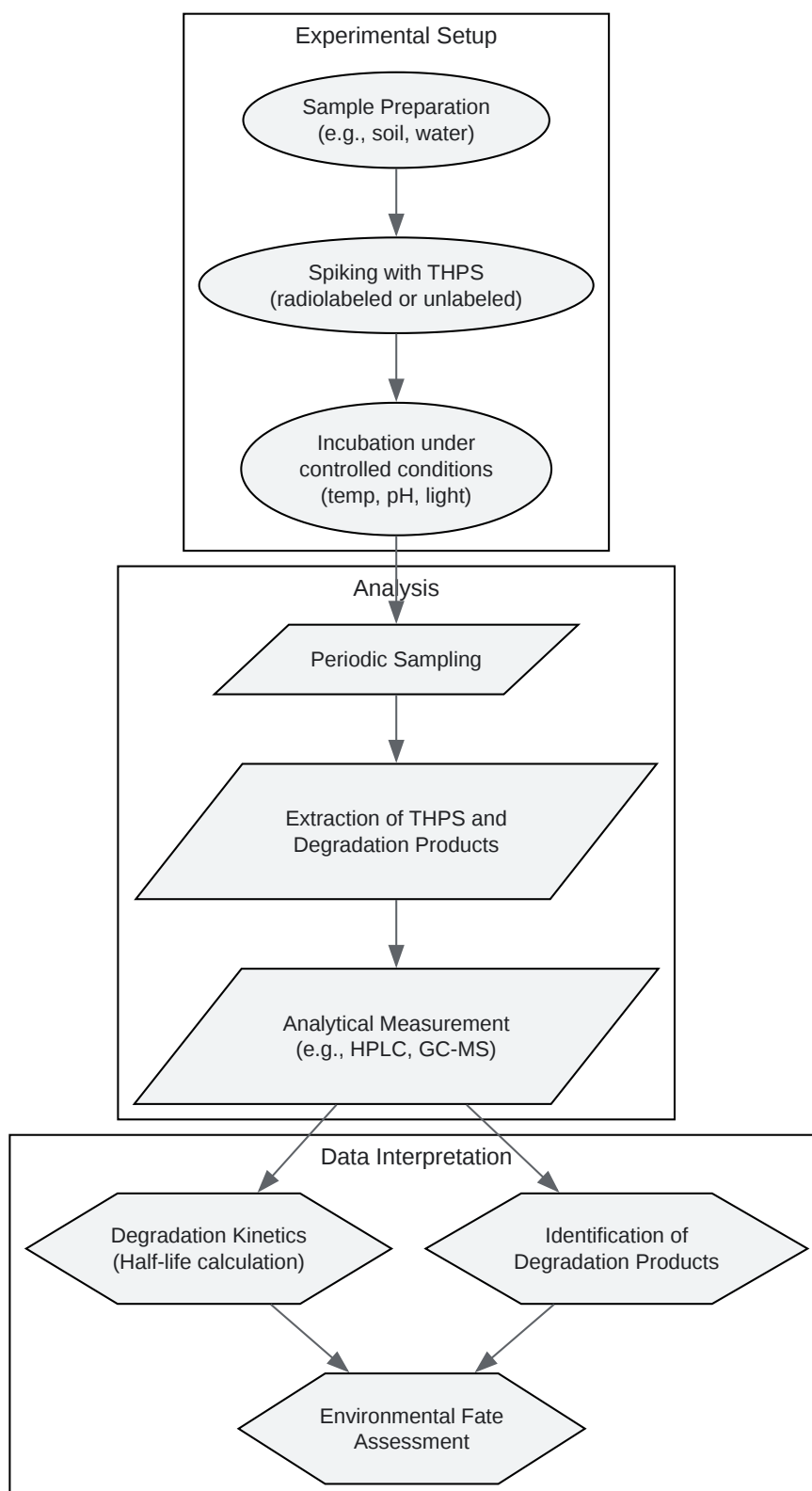
The following diagrams illustrate the key degradation pathways of THPS.



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Figure 1: Dissociation of THPS in aqueous solution.





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